

Thermodynamic Data and Compound Properties

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Compound Focus: Barium arsenate

CAS No.: 13477-04-8

Cat. No.: S1509847

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The table below summarizes the key thermodynamic properties for two **barium arsenate** solids, as established by independent solubility studies.

Compound	Reported Solubility Product (Ksp)	Standard Free Energy of Formation ($\Delta G^{\circ}f$)	Stable pH Range (from precipitation experiments)
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| **Ba₃(AsO₄)₂(c)** | $10^{-23.53}$ ($10^{-23.01}$ to $10^{-24.00}$) [1] | Reported as $10^{-21.62}$ in another study [2] | -3113.40 kJ/mol [1] -3101.2 ± 2.0 kJ/mol [2] | High pH (e.g., 13.03, 13.10) [1] | | **BaHAsO₄·H₂O(c)** | $10^{-5.60}$ ($10^{-5.23}$ to $10^{-5.89}$) [1] | -1544.47 kJ/mol [1] | Low and neutral pH (3.63-7.43) [1] |

Molecular Formula and Identifiers:

- **Barium Arsenate:** The molecular formula for the 3:2 compound is **As₂Ba₃O₈** (CAS: 13477-04-8) [3].

Experimental Protocols for Solubility and Stability

The following protocols are derived from the methodologies used in the cited solubility studies [1].

Protocol 1: Determining Solubility via Precipitation

This protocol outlines the process for forming **barium arsenate** solids and determining their solubility.

1. Solution Preparation:

- Prepare arsenic-containing stock solutions using sodium arsenate (Na_3AsO_4). Ensure the arsenic is in the pentavalent state (As(V)).
- Prepare barium-containing stock solutions using a soluble salt like barium chloride (BaCl_2).
- Use distilled/deionized water and maintain a constant temperature of 25°C.

2. Solid Phase Precipitation:

- Slowly mix the arsenic and barium solutions under controlled agitation.
- **Control the pH** to target the desired solid phase:
 - For $\text{BaHAsO}_4 \cdot \text{H}_2\text{O}(\text{c})$, adjust the initial pH to a range of 3.63–7.43 using dilute HCl or NaOH [1].
 - For $\text{Ba}_3(\text{AsO}_4)_2(\text{c})$, adjust the initial pH to a highly basic range (e.g., 13.03–13.10) [1].
- Allow the precipitate to age in the mother liquor for extended periods (up to 45 days in some studies [2]) to reach equilibrium.

3. Solid Phase Characterization:

- **Filter** the equilibrated solid and dry gently.
- Analyze the crystal morphology and confirm phase purity using **X-ray Diffraction (XRD)** and **Scanning Electron Microscopy (SEM)**. The study noted that $\text{Ba}_3(\text{AsO}_4)_2(\text{c})$ precipitated at 25°C appeared as granular aggregates with smaller crystal clusters [1].

4. Solubility Measurement:

- Analyze the concentration of barium and arsenic in the filtered equilibrium solution using appropriate analytical techniques (e.g., ICP-MS, AAS).
- Calculate the **Ionic Activity Product (IAP)** from the measured ion activities. The solubility product (K_{sp}) is the IAP at equilibrium.

Protocol 2: Determining Solubility via Dissolution

This approach assesses stability by approaching equilibrium from a supersaturated state.

- Use pre-characterized, pure solid samples of $\text{Ba}_3(\text{AsO}_4)_2(\text{c})$ or $\text{BaHAsO}_4 \cdot \text{H}_2\text{O}(\text{c})$.
- Add an excess of the solid to distilled water or a solution of known ionic strength.
- Agitate the suspension for a prolonged period (e.g., 45 days [2]) while maintaining a constant temperature (e.g., 25°C).

- Periodically measure the solution pH and analyte concentrations until they stabilize, indicating equilibrium.
- Filter the solution and analyze the final concentrations of barium and arsenic to calculate the K_{sp} .
- Confirm that the solid phase remained unchanged by analyzing the post-experiment solid with XRD [1].

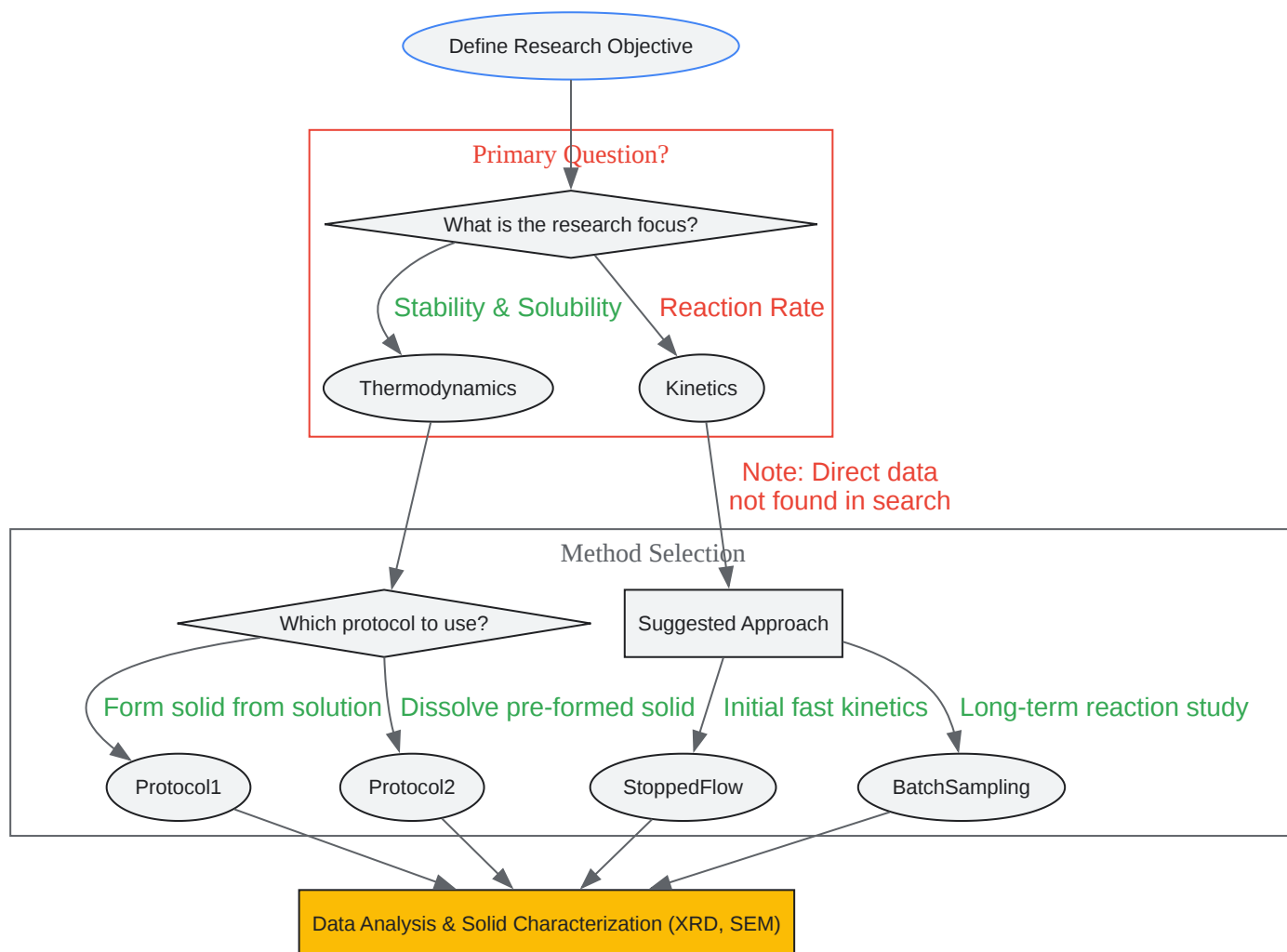
Guidance for Kinetic Studies

Since the search results did not provide direct kinetic data for **barium arsenate** precipitation, I suggest the following approaches to investigate the kinetics, building on the general principles found in the literature:

- **Classic Precipitation Kinetics:** Conduct experiments by rapidly mixing barium and arsenate solutions under controlled conditions (pH, ionic strength, temperature). Use techniques like **stopped-flow spectrometry** or conduct **batch experiments** with frequent, early time-point sampling to track the decrease in solution arsenic concentration over time.
- **Modeling and Comparison:** The kinetics of arsenate adsorption and precipitation with other metals, like iron, have been studied more extensively. These reactions are often described as a **two-phase (bi-phase) process**, with an initial fast reaction followed by a slower, longer-term process [4]. Similar experimental designs and models could be applied to the barium system.

Experimental Workflow and Method Selection

The diagram below outlines the decision pathway for designing experiments related to **barium arsenate**, based on the research objectives.



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Important Application Note

Barium arsenate precipitation is recognized as an effective method for **removing arsenic from contaminated water**, capable of reducing arsenic (V) levels to **below 0.1 mg/L** [5]. This application is

particularly valuable for treating industrial wastewater, such as that from gold processing or uranium extraction (e.g., the Key Lake process) [5]. The main consideration for large-scale use is the relatively high cost of barium reagents compared to alternatives like iron salts [5].

Limitations and Research Gaps

- **Kinetic Data Unavailable:** The core request for detailed kinetics of **barium arsenate** precipitation could not be fulfilled with the current search results. This represents a significant gap in the publicly available literature.
- **Conflicting Thermodynamic Data:** The reported Ksp values for $Ba_3(AsO_4)_2(c)$ from different studies vary by nearly two orders of magnitude [1] [2]. This inconsistency highlights the need for careful method selection and solid phase verification in any related research.

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References

1. and stability of Solubility and barium hydrogen... arsenate barium [pubmed.ncbi.nlm.nih.gov]
2. Solubility of Barium (1988) | Michael E. Essington Arsenate [scispace.com]
3. (3:2) | $As_2Ba_3O_8$ Barium arsenate [chemspider.com]
4. and Arsenite Reaction Arsenate with... | Chimica Techno Acta Kinetics [chimicatechnoacta.ru]
5. Arsenic Removal from Water - 911Metallurgist [911metallurgist.com]

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